

A Comprehensive Technical Guide to the Physical Properties of Methyl Hexacosanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl Hexacosanoate

Cat. No.: B153739

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl hexacosanoate ($\text{CH}_3(\text{CH}_2)_{24}\text{COOCH}_3$) is a long-chain fatty acid methyl ester (FAME) that holds significance in various scientific domains, including lipidomics, materials science, and as a reference standard in analytical chemistry.[1] Its long aliphatic chain imparts distinct physical characteristics that are crucial for its behavior in different systems. This technical guide provides an in-depth overview of the physical properties of **methyl hexacosanoate**, supported by experimental methodologies and structured data presentation for ease of reference and comparison.

Core Physical Properties

Methyl hexacosanoate is characterized as a wax-like or crystalline solid at room temperature. [1][2][3] Its appearance is generally described as a white to off-white solid.[4] The high molecular weight and long, saturated hydrocarbon chain are primary determinants of its physical state and solubility characteristics.

Data Presentation: Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of **methyl hexacosanoate** compiled from various sources. It is important to note that minor variations in reported values can arise from different experimental methods and sample purities.

Property	Value	Units	Reference(s)
Molecular Formula	C ₂₇ H ₅₄ O ₂	-	
Molecular Weight	410.72	g/mol	
Melting Point	56.7 - 63.8	°C	
Boiling Point	439.5 - 454.2	°C (at 760 mmHg)	
Density	0.8554 - 0.859	g/cm ³	
Flash Point	220.9	°C	
Refractive Index	1.452	-	
Water Solubility	Very low/Insoluble	mg/L	
Solubility in Organic Solvents	Soluble	-	

Experimental Protocols for Property Determination

The characterization of the physical properties of **methyl hexacosanoate** relies on established analytical techniques. The following sections detail the general methodologies employed for determining the key properties listed above.

Melting Point Determination

The melting point of a waxy solid like **methyl hexacosanoate** can be determined using several standard methods:

- **Capillary Method:** A small, powdered sample is packed into a capillary tube and placed in a melting point apparatus. The temperature is gradually increased, and the range from the temperature at which the substance begins to melt to the temperature at which it is completely liquid is recorded.
- **Differential Scanning Calorimetry (DSC):** DSC is a thermoanalytical technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference. The melting point is determined as the peak temperature of the endothermic transition corresponding to the melting of the sample.

Boiling Point Determination

Due to its high boiling point, specialized techniques are often required for the accurate determination of the boiling point of **methyl hexacosanoate**:

- **Distillation under Reduced Pressure:** To avoid thermal decomposition at its atmospheric boiling point, the distillation is often carried out under reduced pressure. The observed boiling point is then extrapolated to atmospheric pressure using a nomograph or the Clausius-Clapeyron equation.
- **Thermogravimetric Analysis (TGA):** TGA can be used to estimate the boiling point by measuring the temperature at which the sample undergoes significant mass loss due to volatilization under controlled heating.

Density Determination

For waxy solids that are insoluble in water, the immersion method (based on Archimedes' principle) is a common and accurate technique:

- The dry weight of the solid sample is measured in the air.
- The sample is then coated with a thin layer of an inert material of known density (like paraffin wax) if it is porous.
- The coated sample is weighed while suspended in a liquid of known density (usually water).
- The density of the sample is calculated from the difference between the weight in air and the weight in the liquid.

Solubility Assessment

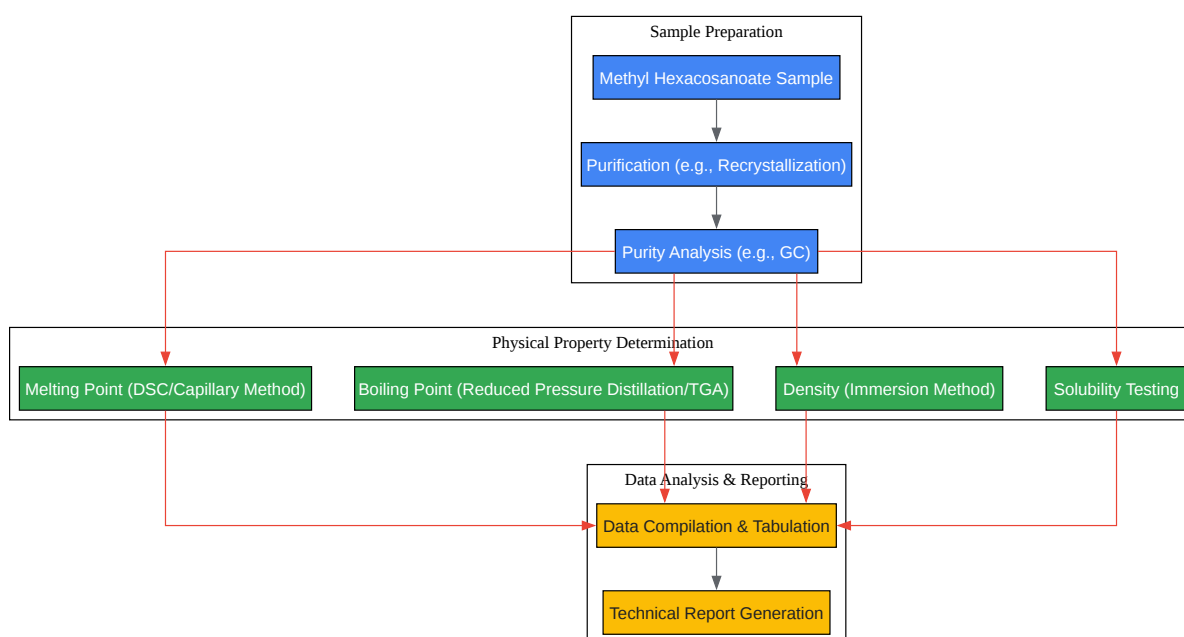
The solubility of **methyl hexacosanoate** is determined by systematically testing its dissolution in various solvents:

- A known mass of **methyl hexacosanoate** is added to a specific volume of a solvent at a controlled temperature.
- The mixture is agitated to facilitate dissolution.

- Visual observation is used to determine if the solid has completely dissolved.
- For quantitative analysis, the concentration of the dissolved ester can be determined using techniques like gas chromatography after reaching saturation. Due to its long-chain nature, **methyl hexacosanoate** is generally soluble in nonpolar organic solvents such as hexane, chloroform, and toluene, and has very low solubility in polar solvents like water.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the comprehensive characterization of the physical properties of **methyl hexacosanoate**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for physical property characterization.

Conclusion

The physical properties of **methyl hexacosanoate** are fundamental to its application and study. A thorough understanding of its melting and boiling points, density, and solubility is essential for researchers and professionals in drug development and materials science. The methodologies outlined in this guide provide a framework for the accurate and reliable characterization of this and similar long-chain fatty acid esters. The provided data serves as a valuable reference for future research and development endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. benchchem.com [benchchem.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of Methyl Hexacosanoate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b153739#what-are-the-physical-properties-of-methyl-hexacosanoate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com